

## Molecular weight of 2-(Tributylstannyl)pyridine

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Compound of Interest

Compound Name: 2-(TributyIstannyl)pyridine

Cat. No.: B098309

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An In-depth Technical Guide to 2-(TributyIstannyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(TributyIstannyl)pyridine**, a versatile organotin compound widely utilized in organic synthesis. This document outlines its chemical and physical properties, safety and handling information, and a detailed experimental protocol for a typical application.

### **Core Compound Properties**

**2-(TributyIstannyl)pyridine** is an important reagent characterized by the presence of a tributyltin group attached to a pyridine ring at the 2-position. This structure allows it to be a key building block in the formation of carbon-carbon bonds through various cross-coupling reactions.



Identifier	Value	Source
Molecular Formula	C17H31NSn	[1][2][3][4]
Molecular Weight	368.14 g/mol	[2][3][4][5]
CAS Number	17997-47-6	[1][3][4]
Appearance	Transparent yellow liquid	[2][6]
Density	1.137 - 1.15 g/cm <sup>3</sup>	[2][7]
Boiling Point	134 °C	[2][6]
Melting Point	132–135 °C	[2][6]
Purity Standard	≥85%	[5][7]
Storage Conditions	-20°C for optimal stability	[2][5][7]

# **Safety and Handling**

**2-(TributyIstannyl)pyridine** is a hazardous substance and requires careful handling in a controlled laboratory environment.



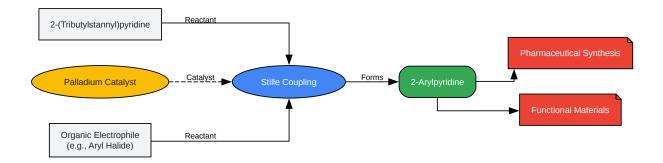
Hazard Category	GHS Hazard Statement
Flammability	H226: Flammable liquid and vapour[1][8]
Acute Toxicity (Oral)	H301: Toxic if swallowed[1][8]
Acute Toxicity (Dermal)	H312: Harmful in contact with skin[1][8]
Skin Corrosion/Irritation	H315: Causes skin irritation[1][8]
Eye Damage/Irritation	H319: Causes serious eye irritation[1][8]
Specific Target Organ Toxicity (Repeated Exposure)	H372: Causes damage to organs through prolonged or repeated exposure[1][8]
Reproductive Toxicity	H360FD: May damage fertility. May damage the unborn child.[7][9]
Hazardous to the Aquatic Environment	H410: Very toxic to aquatic life with long lasting effects[8][9]

Precautionary Statements: P210, P273, P280, P301 + P310, P303 + P361 + P353, P305 + P351 + P338[7][9]. Always consult the Safety Data Sheet (SDS) before use.[8][10] Personal protective equipment, including eye shields, face shields, and gloves, should be worn.[9]

## **Applications in Organic Synthesis**

**2-(TributyIstannyl)pyridine** is a key reagent in palladium-catalyzed cross-coupling reactions, most notably the Stille coupling.[11] This reaction allows for the formation of a C-C bond between the pyridine ring and various organic electrophiles. Its applications include the synthesis of complex molecules, such as pharmaceuticals and functional materials.[11][12] It serves as a building block for creating bidentate ligands like 2-pyridylazaazulene, which exhibit pH and cationic-metal dependent emission spectra.[4][5][12]





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Caption: Stille coupling reaction pathway using 2-(TributyIstannyl)pyridine.

# Experimental Protocol: Synthesis of 2-(Tributylstannyl)pyridine

The following is a representative protocol for the synthesis of **2-(TributyIstannyl)pyridine**, adapted from documented procedures.[13]

#### Materials:

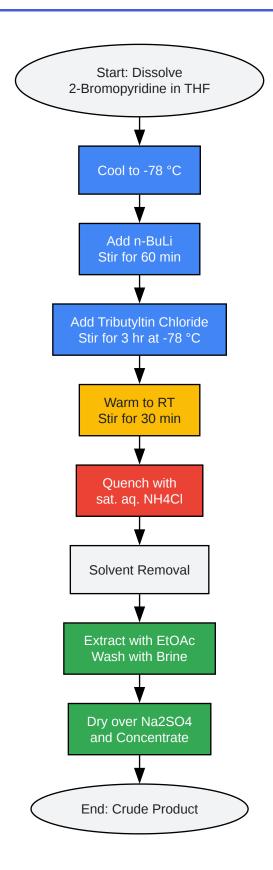
- 2-Bromopyridine
- n-Butyllithium (2.5 M in hexanes)
- · Tributyltin chloride
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH4Cl) solution
- · Ethyl acetate
- Saturated aqueous sodium chloride (NaCl) solution (brine)
- Anhydrous sodium sulfate (Na2SO4)



#### Procedure:

- Reaction Setup: In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and under a nitrogen atmosphere, dissolve 2-bromopyridine (1.0 eq) in anhydrous THF.
- Lithiation: Cool the solution to -78 °C using a dry ice/acetone bath. Slowly add n-butyllithium (1.0 eq) dropwise. Stir the mixture at -78 °C for 60 minutes.
- Stannylation: To the resulting mixture, slowly add tributyltin chloride (1.0 eq) at -78 °C. Allow the reaction to proceed at this temperature for 3 hours.
- Quenching: Remove the cooling bath and allow the reaction mixture to warm to room temperature. Stir for an additional 30 minutes. Quench the reaction by the slow addition of a saturated aqueous NH4Cl solution.
- Extraction: Remove the solvents under reduced pressure. Extract the residue with ethyl acetate and wash the organic layer several times with a saturated NaCl aqueous solution.
- Drying and Concentration: Dry the collected organic layer over anhydrous Na2SO4, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: The crude product can be further purified by column chromatography on silica gel if necessary.





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Caption: Experimental workflow for the synthesis of 2-(Tributylstannyl)pyridine.



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